

Safeguarding Your Research: A Comprehensive Guide to Handling Tos-PEG3

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Compound of Interest

Compound Name: Tos-PEG3

Cat. No.: B1679199

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Essential safety protocols and personal protective equipment (PPE) are paramount when working with **Tos-PEG3**, a PEG-based PROTAC linker. This guide provides immediate, procedural information for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal.

Tos-PEG3, while a valuable tool in Proteolysis Targeting Chimera (PROTAC) synthesis, is classified with acute oral toxicity and poses a significant hazard to aquatic life. Adherence to the following guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical and Hazard Identification

Proper identification and understanding of the substance's hazards are the first steps in safe handling.

Identifier	Value
Product Name	Tos-PEG3
Synonyms	PEG3-Tos, OH-PEG3-Tos, Hydroxy-PEG3-Tos, 2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 4-methylbenzenesulfonate, Triethylene glycol p-toluenesulfonate[1]
CAS Number	77544-68-4[2]
Molecular Formula	C11H16O5S[2][3]
Molecular Weight	260.3 g/mol [2][3]

GHS Hazard Classification

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[3]
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life[3]
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects[3]

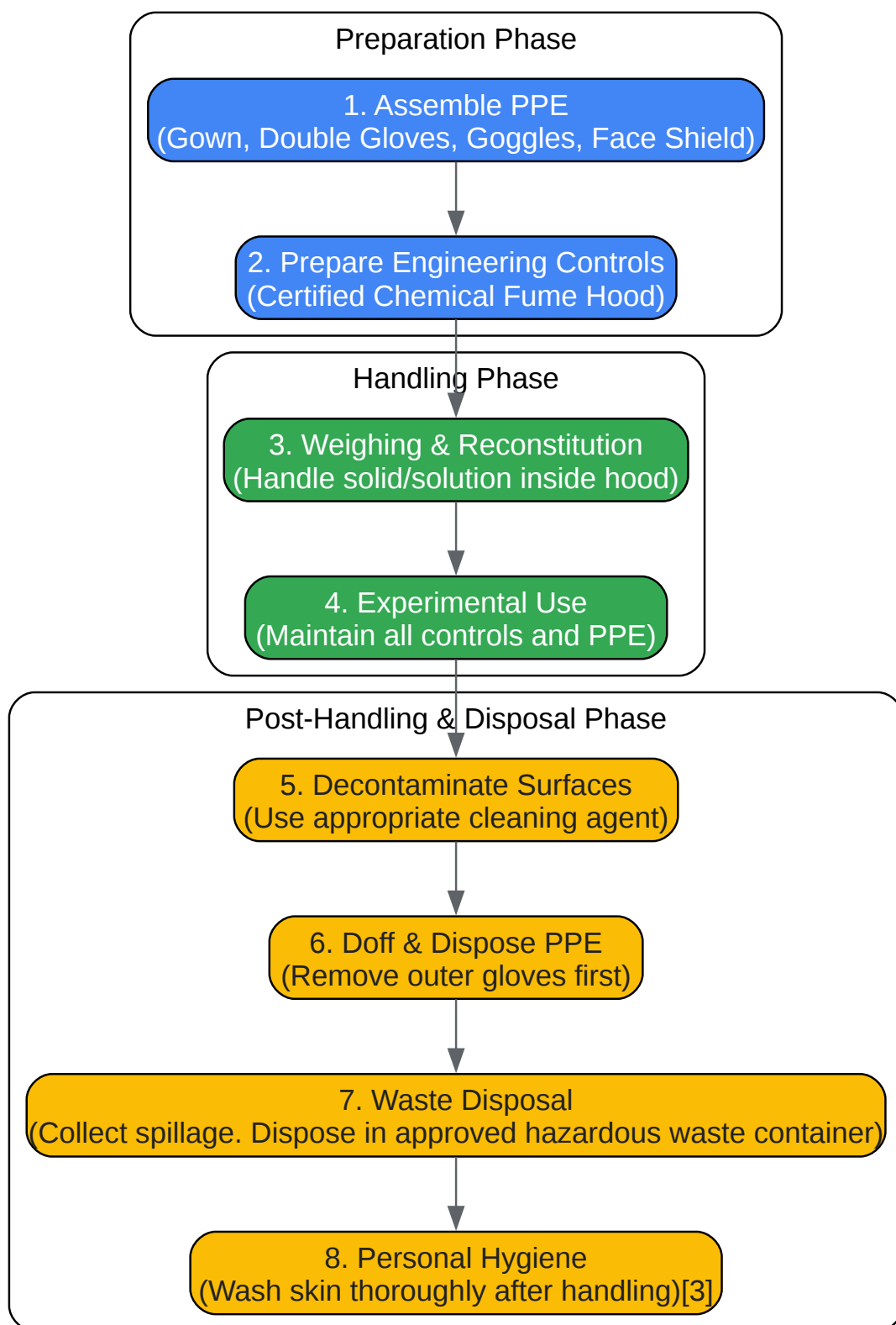
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is essential when handling **Tos-PEG3** to prevent exposure through skin contact, inhalation, or ingestion.

Body Part	Required PPE	Specification & Best Practices
Hands	Double Gloving	Use two pairs of powder-free nitrile or neoprene chemotherapy gloves.[4] The outer glove should be removed immediately upon contamination. Change gloves regularly, at least every 30-60 minutes.[5]
Body	Disposable Gown	Wear a disposable, back-closing gown made of polyethylene-coated polypropylene or a similar laminate material resistant to chemical permeation.[4] Cuffs should be tight-fitting.[6]
Eyes/Face	Goggles & Face Shield	Chemical splash goggles are mandatory. A face shield worn over goggles is required when there is a risk of splashing.[6] [7]
Respiratory	Respirator (As Needed)	Use a respirator if administrative and engineering controls (e.g., fume hood) are insufficient to control exposure to dust or aerosols.[7][8]
Head/Feet	Head & Shoe Covers	Disposable head, hair, and shoe covers are required to prevent contamination.[4] Shoe covers must not be worn outside the designated handling area.[5]

Safe Handling and Disposal Workflow

The following diagram outlines the procedural workflow for safely managing **Tos-PEG3** from receipt to disposal.



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